

N-Oleoyldopamine (OLDA): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: OLDA

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Abstract

N-Oleoyldopamine (**OLDA**) is an endogenous bioactive lipid first identified in the mammalian brain. Structurally, it is an amide formed from the condensation of oleic acid and the neurotransmitter dopamine.[1][2][3] **OLDA** is recognized as a potent and selective endogenous agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel, also known as the capsaicin receptor.[2][4][5] Its ability to cross the blood-brain barrier allows it to exert effects within the central nervous system.[1][6][7] This molecule has garnered significant interest in the scientific community due to its multifaceted pharmacological profile, which includes interactions with other receptor systems such as G protein-coupled receptor 119 (GPR119) and cannabinoid receptors, albeit with lower affinity.[1][4][8] **OLDA** is implicated in a variety of physiological and pathophysiological processes, including nociception, cardiovascular protection, neuroinflammation, and regulation of locomotor activity, making it a valuable tool for research and a potential lead for therapeutic development.[1][9][10] This guide provides an in-depth overview of the chemical properties, synthesis, biological functions, and experimental protocols related to **OLDA**.

Chemical Properties and Synthesis

N-Oleoyldopamine is a fatty acid amide with the molecular formula $C_{26}H_{43}NO_3$ and a molecular weight of approximately 417.62 g/mol [\[3\]](#)[\[11\]](#) It is a crystalline solid at room temperature and is soluble in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and dimethylformamide (DMF).[\[4\]](#)

Synthesis

A common and efficient method for synthesizing N-acyldopamines, including **OLDA**, involves the direct amide bond formation between the fatty acid and dopamine without the use of protective groups. Propylphosphoric anhydride (PPACA) has been identified as a highly effective condensation agent for this reaction.[\[12\]](#)[\[13\]](#)

Table 1: Chemical Properties of N-Oleoyldopamine (**OLDA**)

Property	Value	Reference
Molecular Formula	$C_{26}H_{43}NO_3$	[11]
Molecular Weight	417.62 g/mol	[11]
IUPAC Name	(Z)-N-[2-(3,4-dihydroxyphenyl)ethyl]octadec-9-enamide	[3]
CAS Number	105955-11-1	[5]
Melting Point	60-61°C	[5]
Solubility	DMSO (~20 mg/mL), Ethanol (~50 mg/mL), DMF (~30 mg/mL)	[4] [14]
Appearance	White powder	[5]

Biological Activity and Mechanism of Action

OLDA's primary biological effects are mediated through its potent agonism of the TRPV1 receptor, a non-selective cation channel predominantly expressed on nociceptive sensory

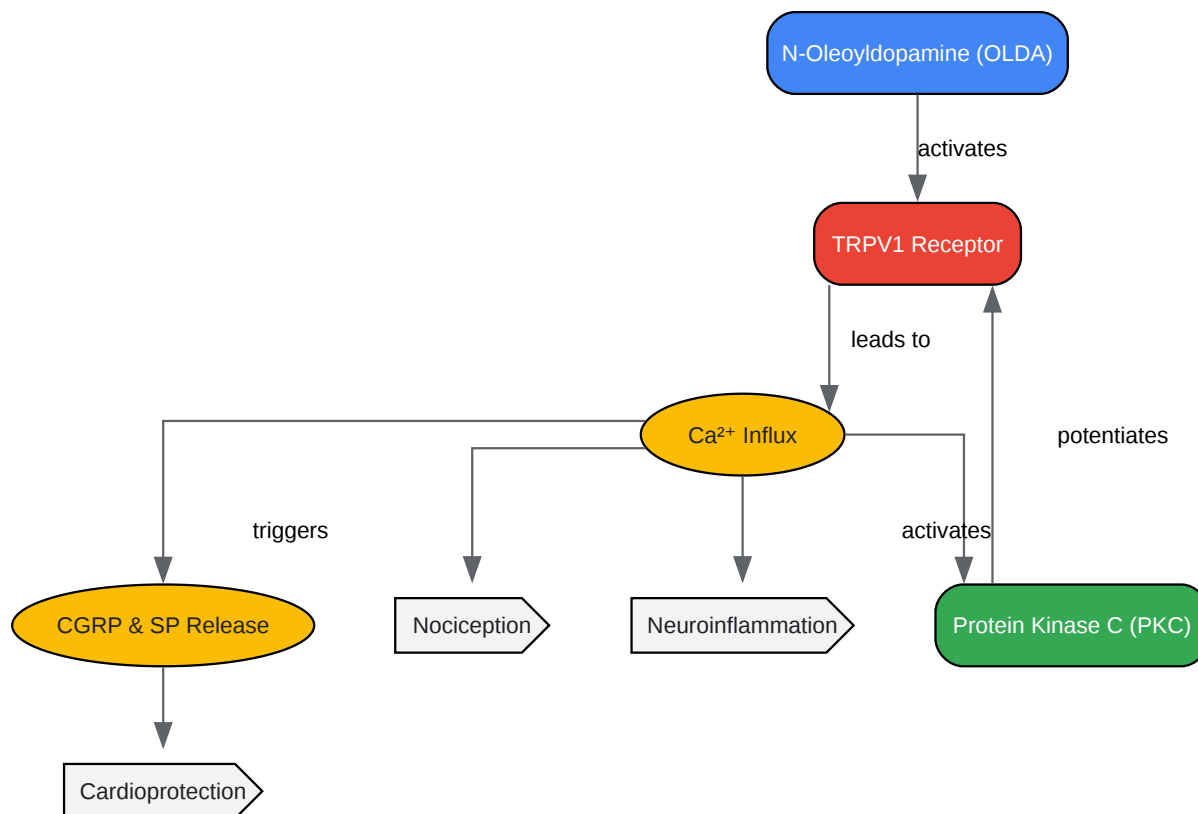
neurons.[1][2] Activation of TRPV1 by **OLDA** leads to an influx of calcium ions, resulting in neuronal depolarization and the transmission of signals involved in pain and temperature sensation.[1]

Beyond its action on TRPV1, **OLDA** also interacts with other receptor systems:

- G Protein-Coupled Receptor 119 (GPR119): **OLDA** is an agonist for GPR119, a Gαs-coupled receptor.[1][8] Activation of this pathway stimulates adenylyl cyclase, leading to increased intracellular cyclic AMP (cAMP) levels.[8] This mechanism is implicated in the regulation of glucose homeostasis through the promotion of insulin secretion.[8][15]
- Cannabinoid and Dopamine Systems: **OLDA** exhibits weak affinity for the cannabinoid CB1 receptor.[2][16] It can also modulate the activity of dopamine D2 receptors and the dopamine transporter.[4]

Signaling Pathways

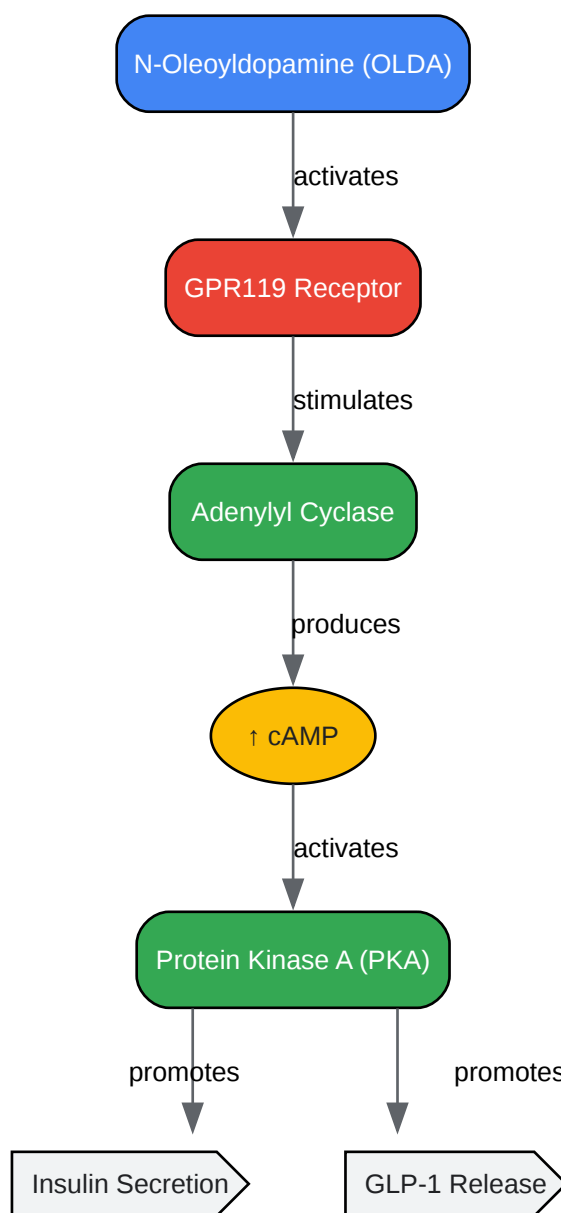
Activation of TRPV1 by **OLDA** initiates a cascade of intracellular events. The influx of Ca²⁺ can activate various downstream signaling molecules, including Protein Kinase C (PKC), which can, in turn, potentiate TRPV1 activity.[9] This pathway is central to **OLDA**'s role in nociception and neuroinflammation.[1] In the context of cardioprotection, TRPV1 activation by **OLDA** leads to the release of calcitonin gene-related peptide (CGRP) and substance P (SP), which contribute to its protective effects against ischemia-reperfusion injury.[9]



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Caption: **OLDA**-mediated activation of the TRPV1 signaling pathway.

OLDA's activation of GPR119 initiates a G α s-coupled signaling cascade, leading to the production of cAMP and subsequent activation of Protein Kinase A (PKA). This pathway is particularly relevant in the context of metabolic regulation.[8]



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Caption: **OLDA**'s activation of the GPR119 signaling pathway.

Quantitative Data

The following tables summarize key quantitative data for N-Oleoyldopamine from published literature.

Table 2: Receptor Binding and Activity

Receptor/Target	Species	Assay	Value	Reference
TRPV1	Human	EC50 (Ca ²⁺ influx)	36 nM	[14] [17] [18]
CB1	Rat	Ki	1.6 μM	[14] [16]
5-Lipoxygenase	Rat	IC50	7.5 nM	[16]

Table 3: In Vivo and Ex Vivo Effects

Application	Model	Administration	Dose/Concentration	Key Finding	Reference
Cardioprotection	Mouse (Langendorff)	Perfusion	2 x 10 ⁻⁹ M	Improved post-ischemic cardiac function in WT but not TRPV1 ^{-/-} hearts.	[9] [10]
Nociception	Rat	Intraplantar	50 nmol	Evoked paw lifting/licking.	[10]
Locomotor Activity	Rat	Intraperitoneal	10 mg/kg	Increased mean distance traveled.	[7] [8]
Body Temperature	Rat	Intraperitoneal	Not specified	Induced mild hypothermia.	[8]
Anti-inflammation	Mouse	Intravenous	10 mg/kg	Increased IL-10 and decreased pro-inflammatory cytokines.	[10] [19]

Experimental Protocols

Synthesis of N-Oleoyldopamine

This protocol describes the synthesis of **OLDA** using PPACA as a condensation agent.[\[12\]](#)

- Reagents: Dopamine hydrochloride, oleic acid, propylphosphoric anhydride (PPACA), triethylamine (Et3N), and dichloromethane (CH2Cl2).
- Procedure: a. Dissolve dopamine hydrochloride (1 eq) and oleic acid (1 eq) in CH2Cl2. b. Add Et3N (3 eq) to the solution. c. Add PPACA (1 eq) to the reaction mixture. d. Stir the reaction at room temperature until completion (monitored by TLC). e. Upon completion, the reaction mixture can be directly purified by silica gel column chromatography to yield N-Oleoyldopamine.

In Vivo Intraperitoneal Administration in Rats

This protocol is adapted from studies investigating the effects of **OLDA** on locomotor activity.[\[8\]](#)

- Materials: N-Oleoyldopamine, vehicle solution (e.g., 5% Tween 20 in sterile PBS), male Wistar rats, open field activity chambers.
- **OLDA** Preparation: a. Prepare a stock solution of **OLDA** in ethanol, DMSO, or DMF. b. For the working solution, evaporate the solvent from the stock and resuspend in the vehicle solution. Vortex thoroughly.
- Dosing: a. Acclimatize rats to the experimental room for at least 1 hour. b. Administer **OLDA** (5-20 mg/kg) or vehicle via intraperitoneal injection into the lower right quadrant of the abdomen.
- Data Collection: Record locomotor activity for 2 hours using an automated tracking system.

Ex Vivo Langendorff Heart Perfusion

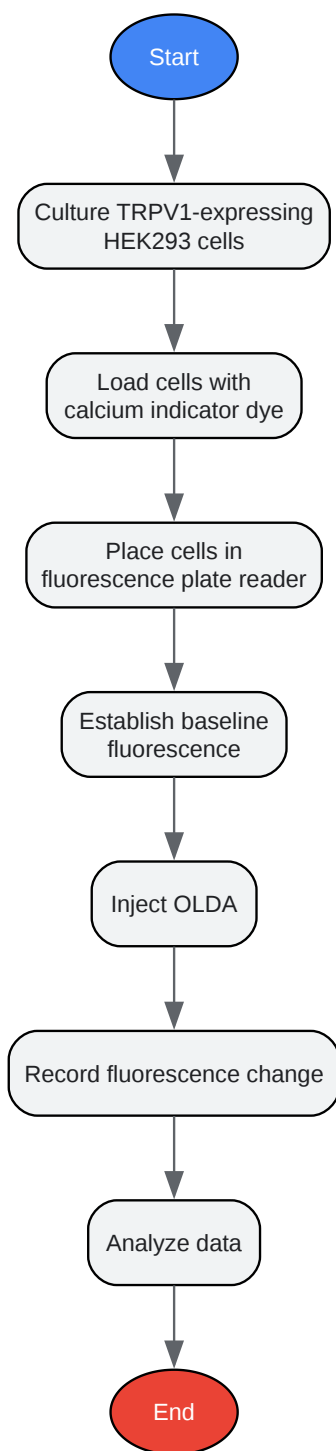
This protocol is for assessing the cardioprotective effects of **OLDA** in an isolated heart model.
[\[9\]](#)[\[10\]](#)

- Preparation: a. Anesthetize the mouse and heparinize. b. Excise the heart and cannulate the aorta on a Langendorff apparatus. c. Retrogradely perfuse the heart with Krebs-Henseleit buffer at 37°C.
- Experimental Procedure: a. Allow the heart to stabilize for 25 minutes. b. Perfuse with **OLDA** (e.g., 2×10^{-9} M) for 10 minutes. c. Induce global ischemia by stopping perfusion for 35 minutes. d. Reperfuse for 40 minutes.
- Measurements: Monitor cardiac function parameters such as left ventricular developed pressure (LVDP) and left ventricular end-diastolic pressure (LVEDP).

In Vitro Calcium Imaging in TRPV1-Expressing Cells

This protocol is for assessing the activation of TRPV1 by **OLDA**.[\[2\]](#)

- Cell Culture: Culture HEK293 cells stably transfected with the TRPV1 gene.
- Calcium Indicator Loading: Load the cells with a calcium indicator dye (e.g., Fura-2 AM or Fluo-4 AM).
- Assay: a. Place the cells in a fluorescence plate reader. b. Establish a baseline fluorescence reading. c. Inject **OLDA** at various concentrations. d. Record the change in fluorescence, which corresponds to the influx of calcium.



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Caption: Experimental workflow for in vitro calcium imaging.

Conclusion

N-Oleoyldopamine is a multifaceted endogenous lipid with a complex pharmacological profile. Its potent activation of the TRPV1 channel, coupled with its interactions with GPR119 and the dopaminergic system, positions it as a key modulator of various physiological processes. The quantitative data and detailed experimental protocols provided in this guide are intended to serve as a valuable resource for researchers and drug development professionals seeking to further elucidate the physiological roles of **OLDA** and explore its therapeutic potential for a range of disorders.

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